

Application Note: Preparation and Storage of NVS-ZP7-4 HCl Stock Solutions

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Compound of Interest

Compound Name: NVS-ZP7-4 HCl

Cat. No.: B609696

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Introduction & Scientific Context

NVS-ZP7-4 is a first-in-class chemical probe that selectively inhibits the endoplasmic reticulum (ER) zinc transporter ZIP7 (SLC39A7).[1][2][3] By blocking the release of zinc from the ER into the cytosol, NVS-ZP7-4 induces ER stress and subsequent apoptosis, particularly in Notch-mutant T-cell acute lymphoblastic leukemia (T-ALL) cells [1].[2][4]

This protocol details the preparation of high-integrity stock solutions of the HCl salt form of NVS-ZP7-4. While the free base is lipophilic, the hydrochloride (HCl) salt is often synthesized to improve solid-state stability. However, the presence of the HCl counterion introduces specific handling requirements regarding hygroscopicity and molecular weight calculations that, if ignored, will lead to significant stoichiometric errors in biological assays.

Key Physicochemical Properties[5][6][7][8][9]

Property	Data	Notes
Compound Name	NVS-ZP7-4 HCl	ZIP7 Inhibitor
CAS Number	2349367-89-9	(Refers to Free Base)
Formula (Free Base)	C ₂₈ H ₂₈ FN ₅ OS	
MW (Free Base)	501.62 g/mol	Used for molarity if pure base
MW (HCl Salt)	~538.08 g/mol	Must verify specific batch CoA
Solubility (DMSO)	> 100 mM (> 50 mg/mL)	Highly soluble
Solubility (Aqueous)	Insoluble	Precipitates immediately in water
Appearance	White to beige solid	

Critical Considerations (The "Why")

The Stoichiometry Trap

Researchers often calculate molarity based on the molecular weight (MW) of the free base (501.62 g/mol) while weighing out the HCl salt. This results in a ~7% under-dosing error.

- Rule: Always use the MW listed on the specific vial label (Certificate of Analysis) for your batch.

DMSO Hygroscopicity & Hydrolysis

Dimethyl sulfoxide (DMSO) is extremely hygroscopic. It can absorb up to 10% water by weight from the atmosphere within 24 hours if left open.

- Risk: Water in the DMSO stock promotes acid-catalyzed hydrolysis of the compound (facilitated by the HCl proton) and alters the freezing point of the solution.
- Solution: Use only Anhydrous DMSO (≥99.9%, <0.1% H₂O) and minimize air exposure.

The "Cold-Chain" Effect

Repeated freeze-thaw cycles cause microscopic precipitation and concentration gradients within the vial.

- Protocol: Create single-use aliquots immediately after dissolution.

Step-by-Step Protocol

Phase 1: Preparation & Calculation[11]

- Equilibration: Remove the vial of **NVS-ZP7-4 HCl** and the bottle of Anhydrous DMSO from cold storage. Allow them to equilibrate to Room Temperature (RT) for at least 30 minutes before opening.
 - Reason: Opening a cold vial causes atmospheric moisture to condense instantly on the hygroscopic solid.
- Weighing: Weigh the solid using an anti-static microbalance. Record the mass () in mg.
- Calculation: Determine the volume of DMSO () required to achieve the target concentration (), typically 10 mM.

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Example:

- *Mass weighed: 5.0 mg*
- *Batch MW (Mono-HCl): 538.08 g/mol*
- *Target Concentration: 10 mM (0.01 M)*

Phase 2: Solubilization

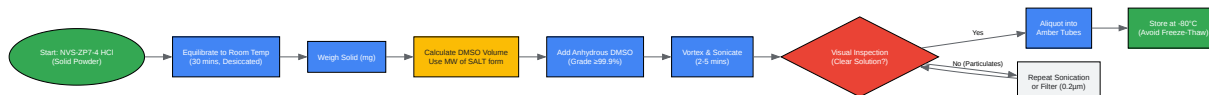
- Solvent Addition: Add the calculated volume of Anhydrous DMSO to the center of the vial.
- Mixing:
 - Vortex vigorously for 30 seconds.
 - Optional: If particles persist, sonicate in a water bath at RT for 2–5 minutes.
 - Check: Solution should be completely clear and colorless to pale yellow.
- Visual QC: Hold the vial up to a light source. Invert slowly. Look for "schlieren" lines (indicating incomplete mixing) or particulates.

Phase 3: Aliquoting & Storage[11][12]

- Aliquoting: Dispense the stock solution into light-protective (amber) polypropylene microtubes. Recommended volume: 20–50 μ L per tube (single-use).
- Storage:
 - Short-term (< 1 month): -20°C.[5]
 - Long-term (> 1 month): -80°C.[6][5]
 - Note: NVS-ZP7-4 is stable in DMSO at -80°C for at least 6 months [2].[5]

Visualization: Solubilization Workflow

The following diagram outlines the critical decision points and process flow for ensuring stock solution integrity.



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Caption: Workflow for the preparation of **NVS-ZP7-4 HCl** stock solutions, highlighting the critical equilibration and inspection steps to prevent degradation.

Quality Control & Troubleshooting

Precipitation in Aqueous Media

NVS-ZP7-4 is highly lipophilic. When diluting the DMSO stock into cell culture media (e.g., RPMI/DMEM):

- **Stepwise Dilution:** Do not add 10 mM stock directly to media if the final concentration is high. Perform an intermediate dilution (e.g., 100x) in media, vortex immediately, then dilute to final.
- **Limit:** Keep final DMSO concentration < 0.5% (v/v) to avoid solvent toxicity masking the ZIP7 inhibition effect.
- **Crash-out Check:** If the media turns cloudy immediately, the compound has precipitated. Use a lower concentration or verify the stock concentration.

Verification (LC-MS)

For critical HTS (High-Throughput Screening) campaigns, verify the stock concentration via LC-MS.

- **Expected Mass:** 502.2 (M+H)⁺ for the parent compound (Free Base detection).

References

- Nolin, E., Gans, S., Llamas, L. et al.[7][8] Discovery of a ZIP7 inhibitor from a Notch pathway screen.[1][2][3][7][9] Nat Chem Biol15, 179–188 (2019).[7][8] [\[Link\]](#)
- Waybright, T. J., et al. "Improving the quality of HTS compound libraries." Journal of Biomolecular Screening 14.6 (2009): 708-715. (General DMSO Handling Best Practices).

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Sources

- [1. Discovery of a ZIP7 inhibitor from a Notch pathway screen. | BioFrontiers Institute | University of Colorado Boulder \[colorado.edu\]](#)
- [2. semanticscholar.org \[semanticscholar.org\]](#)
- [3. selleckchem.com \[selleckchem.com\]](#)
- [4. | BioWorld \[bioworld.com\]](#)
- [5. medchemexpress.com \[medchemexpress.com\]](#)
- [6. benchchem.com \[benchchem.com\]](#)
- [7. cdn.caymanchem.com \[cdn.caymanchem.com\]](#)
- [8. caymanchem.com \[caymanchem.com\]](#)
- [9. Discovery of a ZIP7 inhibitor from a Notch pathway screen - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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